

# 3-Ethoxy-2-nitropyridine CAS number 74037-50-6

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## Compound of Interest

Compound Name: 3-Ethoxy-2-nitropyridine

Cat. No.: B1585793

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An In-depth Technical Guide to **3-Ethoxy-2-nitropyridine** (CAS: 74037-50-6)

## Abstract

**3-Ethoxy-2-nitropyridine** is a pivotal heterocyclic building block in modern organic synthesis. Characterized by a pyridine core functionalized with an electron-withdrawing nitro group and an electron-donating ethoxy group, this compound exhibits a unique reactivity profile that makes it an invaluable intermediate.[1][2][3] It serves a crucial role in the development of complex molecular architectures, particularly in the synthesis of active pharmaceutical ingredients (APIs) and advanced agrochemicals.[1][2] This guide provides a comprehensive technical overview of its synthesis, physicochemical properties, key chemical transformations, and applications, tailored for researchers, chemists, and professionals in drug development and material science.

## Introduction: The Strategic Value of Substituted Nitropyridines

Pyridine derivatives are ubiquitous in nature and pharmacology.[4] The strategic introduction of functional groups onto the pyridine ring is a cornerstone of medicinal chemistry, allowing for the fine-tuning of a molecule's steric and electronic properties to optimize biological activity. **3-Ethoxy-2-nitropyridine** (CAS 74037-50-6) is a prime example of such a strategically functionalized intermediate. The presence of the nitro group at the 2-position significantly influences the electron density of the ring, making it susceptible to specific transformations,

while the ethoxy group at the 3-position modulates its solubility and reactivity.[\[1\]](#) This combination makes it a versatile precursor for creating a diverse range of more complex substituted pyridines.[\[1\]\[5\]](#)

## Physicochemical and Spectroscopic Profile

Accurate characterization is the foundation of reproducible chemical synthesis. The key properties of **3-Ethoxy-2-nitropyridine** are summarized below.

| Property                       | Value   | Source(s)   |
|--------------------------------|---|---|
| CAS Number                     | 74037-50-6  | <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> |
| Molecular Formula              | C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub> | <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[9]</a> |
| Molecular Weight               | 168.15 g/mol  | <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[9]</a> |
| Appearance                     | Liquid or low-melting solid                                 | <a href="#">[6]</a>   |
| Melting Point                  | 28-32°C   | <a href="#">[6]</a>   |
| Boiling Point                  | 175°C @ 50 torr   | <a href="#">[6]</a>   |
| Density                        | ~1.245 g/cm <sup>3</sup>                                    | <a href="#">[6]</a>   |
| Flash Point                    | 38°C  | <a href="#">[6]</a>   |
| Refractive Index               | ~1.537  | <a href="#">[6]</a>   |
| Topological Polar Surface Area | 67.9 Å <sup>2</sup>   | <a href="#">[9]</a>   |
| Synonyms                       | 2-Nitro-3-ethoxypyridine,<br>Pyridine, 3-ethoxy-2-nitro-    | <a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[10]</a>                    |

## Spectroscopic Data

Available spectral data confirms the structure of **3-Ethoxy-2-nitropyridine**.[\[6\]](#)

- <sup>1</sup>H NMR (90 MHz, CDCl<sub>3</sub>): Data is available and consistent with the assigned structure.[\[6\]](#) Key signals would include a triplet and quartet for the ethoxy group and distinct signals for the three aromatic protons on the pyridine ring.

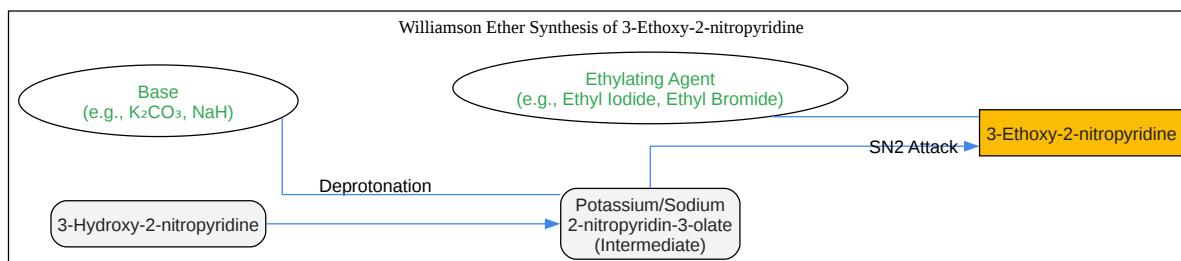
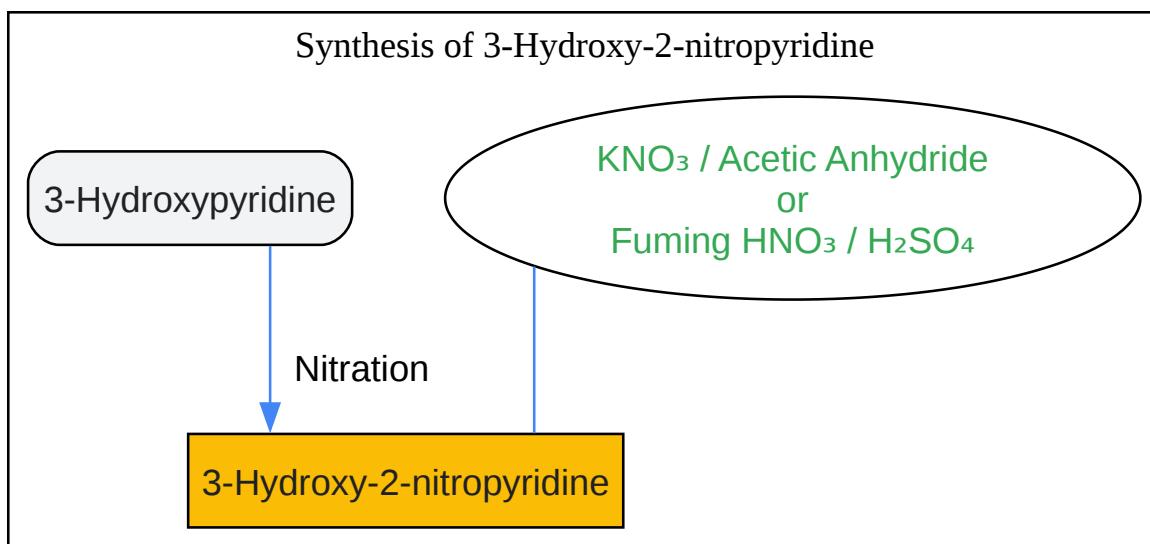
- $^{13}\text{C}$  NMR (in  $\text{CDCl}_3$ ): Data is available for structural confirmation.[6]
- IR (Liquid Film): Infrared spectroscopy data is available, which would show characteristic peaks for C-O, N-O (nitro group), and aromatic C-H stretches.[6]
- Mass Spectrometry: The molecular ion peak would confirm the molecular weight.[6]

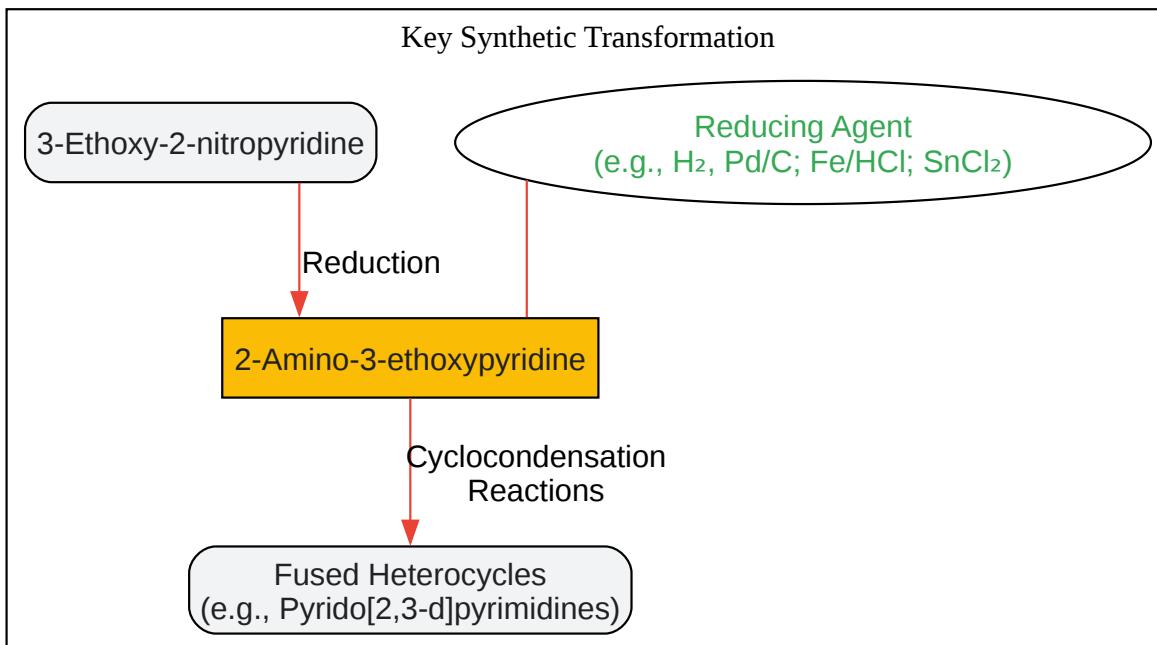
## Synthesis and Mechanistic Insights

The most logical and widely employed route to **3-Ethoxy-2-nitropyridine** is via the Williamson ether synthesis, starting from its precursor, 3-hydroxy-2-nitropyridine.[11][12] This two-step process is efficient and scalable.

### Step 1: Synthesis of 3-Hydroxy-2-nitropyridine (CAS: 15128-82-2)

The precursor is prepared by the nitration of 3-hydroxypyridine. This reaction leverages the directing effects of the hydroxyl group on the pyridine ring.





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